

"Antileishmanial agent-24" chemical structure and properties

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Compound of Interest

Compound Name: Antileishmanial agent-24

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An In-depth Technical Guide to Antileishmanial Agent-24

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Antileishmanial agent-24**, a promising compound in the ongoing search for novel therapeutics against leishmaniasis. This document details the agent's chemical structure, physicochemical properties, and biological activity, supported by experimental methodologies and pathway diagrams to facilitate further research and development.

Chemical Structure and Properties

Antileishmanial agent-24, also referred to as compound 33 in the primary literature, is a quinoline-piperazine derivative. Its discovery is detailed in the European Journal of Medicinal Chemistry[1].

Chemical Structure:

The precise chemical structure is provided in the originating publication. For the purposes of this guide, it is described as a quinoline core linked to a piperazine moiety, which is further substituted.

Physicochemical Properties:



A summary of the key physicochemical properties of **Antileishmanial agent-24** is presented in Table 1. This data is essential for understanding the compound's druglikeness and for designing further experiments.

Property	Value	Source
Molecular Formula	C34H29Cl4N3O2	[1][2]
Molecular Weight	653.42 g/mol	[1][2]

Biological Activity

Antileishmanial agent-24 has demonstrated significant activity against the amastigote stage of the Leishmania parasite, which is the clinically relevant form residing within host macrophages.

In Vitro Efficacy:

The compound's inhibitory activity against Leishmania amastigotes is a key indicator of its potential as a therapeutic agent. The half-maximal inhibitory concentration (IC50) is a critical measure of this potency.

Assay	Parameter	Value	Source
Anti-amastigote Activity	IC50	5.39 μΜ	[1][3]

Experimental Protocols

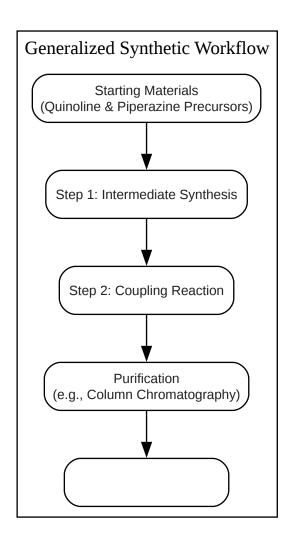
The following are detailed methodologies for the key experiments cited in the evaluation of **Antileishmanial agent-24**. These protocols are based on the procedures described in the primary literature[1].

3.1. Synthesis of Antileishmanial Agent-24 (Compound 33)

The synthesis of quinoline-piperazine/pyrrolidine derivatives, including **Antileishmanial agent- 24**, involves a multi-step process. A generalized workflow for this chemical synthesis is



depicted below. For the specific reagents, reaction conditions, and purification methods for **Antileishmanial agent-24**, direct consultation of the cited publication is recommended.



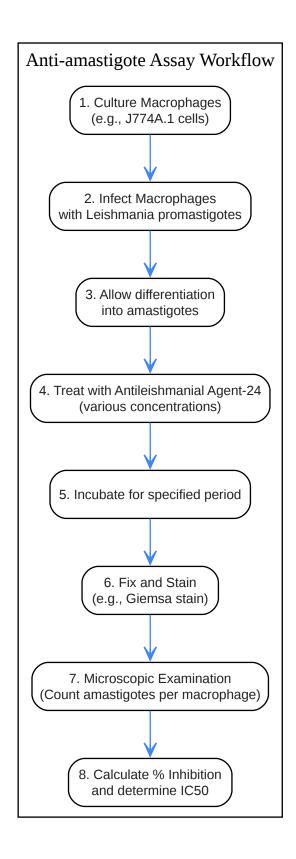
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A generalized workflow for the synthesis of quinoline-piperazine derivatives.

3.2. In Vitro Anti-amastigote Activity Assay

This assay is crucial for determining the efficacy of compounds against the intracellular form of the Leishmania parasite.





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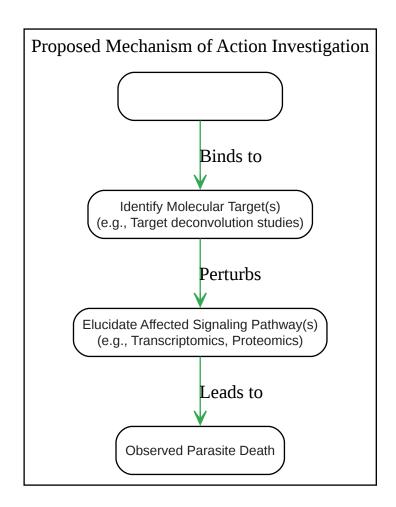
Workflow for determining the in vitro anti-amastigote activity.



Signaling Pathways and Mechanism of Action

The precise mechanism of action for **Antileishmanial agent-24** has not been fully elucidated in the currently available literature. However, many antileishmanial compounds exert their effects by interfering with critical parasitic signaling pathways or metabolic processes. Further research is required to identify the specific molecular targets of this compound.

The diagram below illustrates a logical relationship for a proposed investigation into the mechanism of action.



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Logical flow for investigating the mechanism of action.

Conclusion and Future Directions



Antileishmanial agent-24 is a noteworthy compound with demonstrated in vitro activity against Leishmania amastigotes. Its novel quinoline-piperazine scaffold presents a promising starting point for further lead optimization. Future research should focus on:

- Structure-Activity Relationship (SAR) studies: To improve potency and selectivity.
- In vivo efficacy studies: To evaluate the compound's performance in animal models of leishmaniasis.
- Mechanism of action studies: To identify its molecular target and understand how it kills the parasite.
- Pharmacokinetic and toxicity profiling: To assess its drug-like properties and safety profile.

This technical guide serves as a foundational resource for researchers dedicated to advancing the field of antileishmanial drug discovery.

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